

Introduction: The Strategic Importance of Mono-benzyl Malonate in Synthesis

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Compound of Interest

Compound Name: *mono-Benzyl malonate*

Cat. No.: B149511

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Mono-benzyl malonate (CAS No. 40204-26-0) is a dicarboxylic acid monoester that serves as a critical building block in advanced organic synthesis.^[1] Its unique structure, featuring a single benzyl ester and a free carboxylic acid, makes it a versatile reagent for introducing a protected malonate moiety. This functionality is particularly valuable in the pharmaceutical industry for constructing complex molecular architectures. For instance, it has been utilized as a key intermediate in the synthesis of constrained cyclic agonists for the cholecystokinin CCK-B receptor and in the preparation of aspartate transcarbamoylase inhibitors.^[1] Its application extends to being a versatile chemical compound in material science and broader organic synthesis.^[2]

This guide provides an in-depth analysis of the commercial landscape for **mono-benzyl malonate**, offering technical specifications, supplier comparisons, and practical handling protocols to empower researchers in sourcing high-quality material for their discovery and development pipelines.

Chemical and Physical Properties

A clear understanding of **mono-benzyl malonate**'s properties is fundamental for its effective use in experimental design.

Property	Value	Source(s)
CAS Number	40204-26-0	[1] [3]
Molecular Formula	C ₁₀ H ₁₀ O ₄	[1] [4]
Molecular Weight	194.18 g/mol	[1] [4]
Appearance	White to off-white powder or crystalline powder	[1]
Melting Point	47-51 °C (lit.)	[1] [3]
Purity (Typical)	≥95%	[1] [5]
Storage Temperature	2-8°C or Room Temperature, Inert Atmosphere	[1] [3]
InChI Key	CFLAHQSWDKNWPW- UHFFFAOYSA-N	[1] [3]

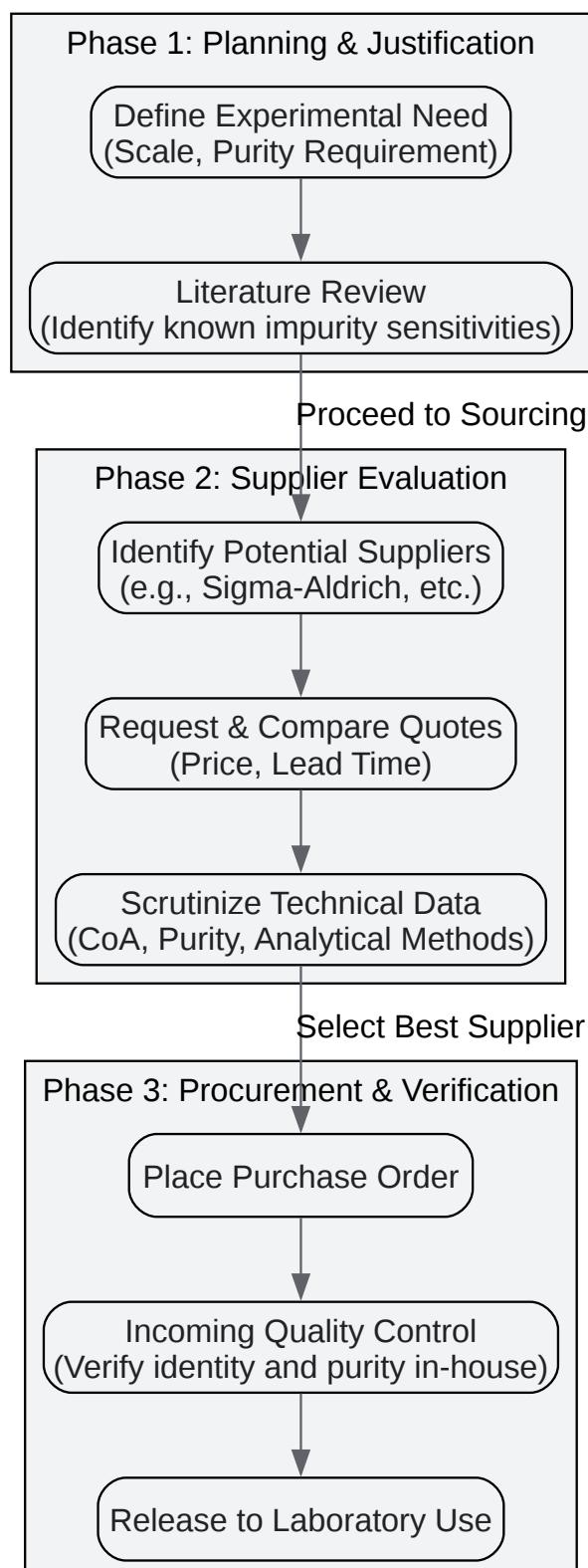
Commercial Sourcing and Supplier Analysis

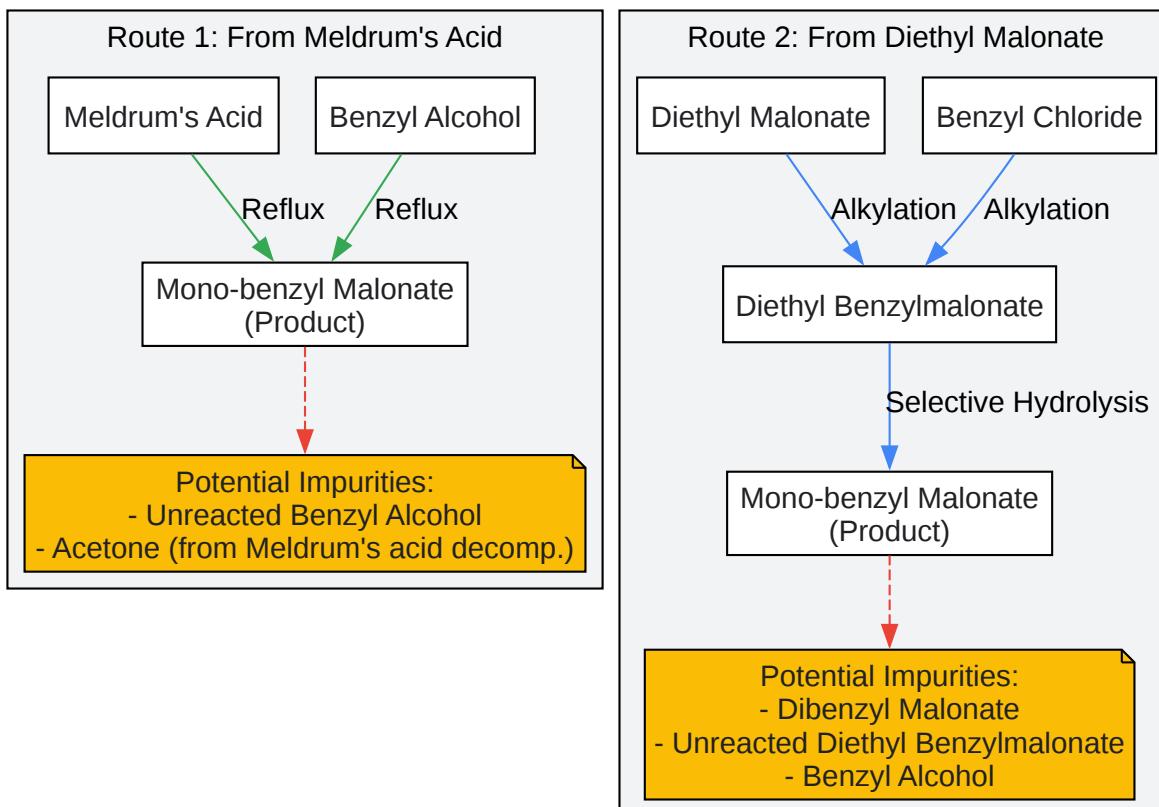
The selection of a supplier for **mono-benzyl malonate** is a critical decision that can impact experimental reproducibility and success. Key factors to consider include purity, consistency between batches, available documentation (Certificate of Analysis, SDS), and packaging. The compound is readily available from several major chemical suppliers.

Supplier	Example Product Number	Purity Offered	Notes
Sigma-Aldrich (Merck)	460656	95%, 97%	<p>A leading supplier for the life science industry, offering solutions for research and pharmaceutical development.[3]</p> <p>Provides comprehensive documentation like CoA and SDS.[3]</p>
ChemicalBook	CB1273234	95%	<p>An online platform that aggregates data and suppliers for chemical products.[1] Lists multiple potential manufacturers and suppliers.[1]</p>
Amerigo Scientific	CBB1121400	95%	<p>Supplies organic building blocks for research purposes.[5]</p>
Angene Chemical	N/A	N/A	<p>Provides safety data sheets and chemical information.[4]</p>
Smolecule	N/A	N/A	<p>Positions the compound for applications in organic synthesis and drug development.[2]</p>

Procurement Workflow for Researchers

The process of selecting and procuring a chemical reagent like **mono-benzyl malonate** requires careful consideration of both scientific and logistical factors. The following workflow is recommended for research and development professionals.



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Sources

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- 2. Buy mono-Benzyl malonate | 40204-26-0 [smolecule.com]
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- 4. [angenechemical.com](#) [angenechemical.com]
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